

An In-depth Technical Guide to 5-Bromopyrimidine-2-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromopyrimidine-2-carbonitrile**

Cat. No.: **B1268970**

[Get Quote](#)

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides key data on **5-Bromopyrimidine-2-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry.

Core Molecular Data

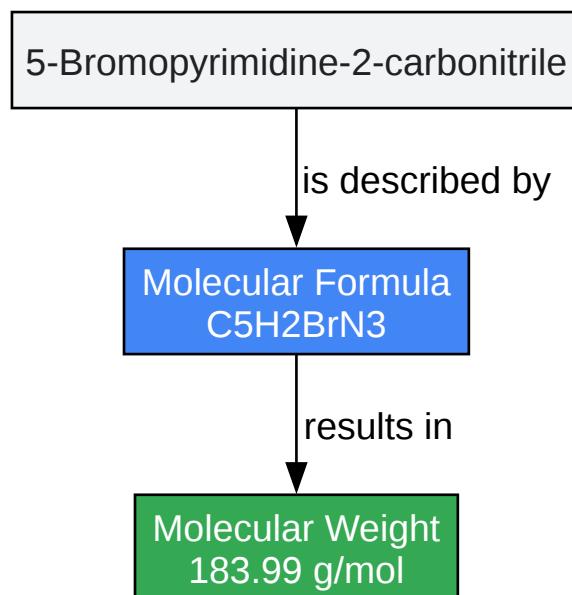
The essential molecular identifiers for **5-Bromopyrimidine-2-carbonitrile** are summarized below. These values are foundational for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Formula	C5H2BrN3
Molar Mass (g/mol)	183.99

The molecular formula, C5H2BrN3, indicates the elemental composition of the molecule, which consists of five carbon atoms, two hydrogen atoms, one bromine atom, and three nitrogen atoms.^{[1][2][3][4]} The molar mass is 183.99 g/mol .^{[1][2][4]}

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. The following diagram illustrates this direct and hierarchical connection.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromopyrimidine-2-carbonitrile [chembk.com]
- 2. 38275-57-9 CAS MSDS (5-Bromopyrimidine-2-carbonitrile) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. PubChemLite - 5-bromopyrimidine-2-carbonitrile (C5H2BrN3) [pubchemlite.lcsb.uni.lu]
- 4. 5-Bromopyrimidine-2-carbonitrile(38275-57-9) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromopyrimidine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1268970#5-bromopyrimidine-2-carbonitrile-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com